

Technical Support Center: Osilodrostat Phosphate In Vitro Applications

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Compound of Interest

Compound Name: *Osilodrostat Phosphate*

Cat. No.: *B609780*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **Osilodrostat Phosphate** in in vitro settings.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Osilodrostat Phosphate** in aqueous solutions?

A1: **Osilodrostat Phosphate** is the phosphate salt of Osilodrostat and is highly soluble in water.^{[1][2][3][4][5]} It has been reported to have a solubility of ≥ 200 mg/mL in H₂O.^{[1][2][3][4]} ^[5] According to the applicant's information provided to the FDA, its solubility is greater than 50 mg/mL in water and across a physiological pH range of 1 to 6.8.^[6]

Q2: Can I dissolve **Osilodrostat Phosphate** in organic solvents?

A2: Yes, while **Osilodrostat Phosphate** is highly water-soluble, the active moiety, Osilodrostat, can be dissolved in organic solvents. For in vitro studies, Dimethyl sulfoxide (DMSO) and ethanol are commonly used. Stock solutions in DMSO can be prepared at concentrations up to 100 mg/mL, though this may require warming and sonication.^[7]

Q3: I am observing precipitation when I dilute my DMSO stock solution into my aqueous cell culture medium. What could be the cause?

A3: This is a common issue when diluting a drug from a high-concentration organic stock solution into an aqueous buffer or medium. The drastic change in solvent polarity can cause the compound to precipitate out of solution. This is often referred to as "kinetic" solubility, where a supersaturated solution is temporarily formed before precipitation occurs.[8][9]

Q4: What is the mechanism of action of **Osilodrostat Phosphate**?

A4: Osilodrostat is a potent inhibitor of 11 β -hydroxylase (CYP11B1), the enzyme that catalyzes the final step of cortisol synthesis in the adrenal glands.[10][11][12][13] It also inhibits aldosterone synthase (CYP11B2).[10][11] This inhibition leads to a reduction in cortisol and aldosterone production.[11]

Troubleshooting Guide for In Vitro Solubility Issues

Problem: Precipitate forms immediately upon adding the **Osilodrostat Phosphate** stock solution to the cell culture medium.

Possible Cause	Troubleshooting Step	Expected Outcome
High final concentration of organic solvent	Ensure the final concentration of the organic solvent (e.g., DMSO) in your cell culture medium is low, typically $\leq 0.5\%$. High concentrations of organic solvents can be toxic to cells and can also affect compound solubility.	The compound remains in solution, and cell viability is not compromised.
Rapid addition to aqueous medium	Add the stock solution to the medium drop-wise while vortexing or stirring to ensure rapid and even dispersion.	Slower, more controlled addition can prevent localized high concentrations that lead to precipitation.
Low temperature of the medium	Pre-warm the cell culture medium to the experimental temperature (e.g., 37°C) before adding the stock solution.	Increased temperature can improve the solubility of some compounds.
Compound has reached its solubility limit	If precipitation persists, you may be exceeding the solubility of Osilodrostat in your specific medium. Consider preparing a more dilute stock solution or reducing the final concentration in your assay.	A clear solution is obtained at a lower, yet still effective, concentration for your experiment.

Problem: The prepared stock solution in DMSO appears cloudy or contains visible particles.

Possible Cause	Troubleshooting Step	Expected Outcome
Incomplete dissolution	Gently warm the solution (e.g., to 60°C) and use sonication to aid in dissolution.[7]	A clear, homogenous stock solution is formed.
Contamination of the solvent	Use high-purity, anhydrous DMSO to prepare your stock solution. Water contamination can reduce the solubility of hydrophobic compounds in DMSO.	The compound dissolves completely in the high-quality solvent.
Storage issues	Store the DMSO stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles, which can lead to precipitation over time.	The stock solution remains clear and usable for a longer period.

Quantitative Data Summary

Table 1: Solubility of **Osilodrostat Phosphate** and Osilodrostat in Various Solvents

Compound	Solvent	Solubility	Reference
Osilodrostat Phosphate	H ₂ O	≥ 200 mg/mL (~614.95 mM)	[1][2][3][4][5]
Osilodrostat Phosphate	Aqueous Buffers (pH 1-6.8)	> 50 mg/mL	[6]
Osilodrostat	DMSO	100 mg/mL (with warming and sonication)	[7]
Osilodrostat	Ethanol	100 mg/mL (with sonication)	[7]

Table 2: In Vitro Inhibitory Activity of Osilodrostat

Target	IC ₅₀	Cell Line/System	Reference
11 β -hydroxylase (CYP11B1)	35 nM	[1] [3] [5] [7]	
Human Aldosterone Synthase (CYP11B2)	0.7 nM	[3] [5] [7]	
Rat Aldosterone Synthase (CYP11B2)	160 nM	[3] [5] [7]	
Cortisol Production	0.035 μ M	HAC15 cells	[14]

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution of **Osilodrostat Phosphate**

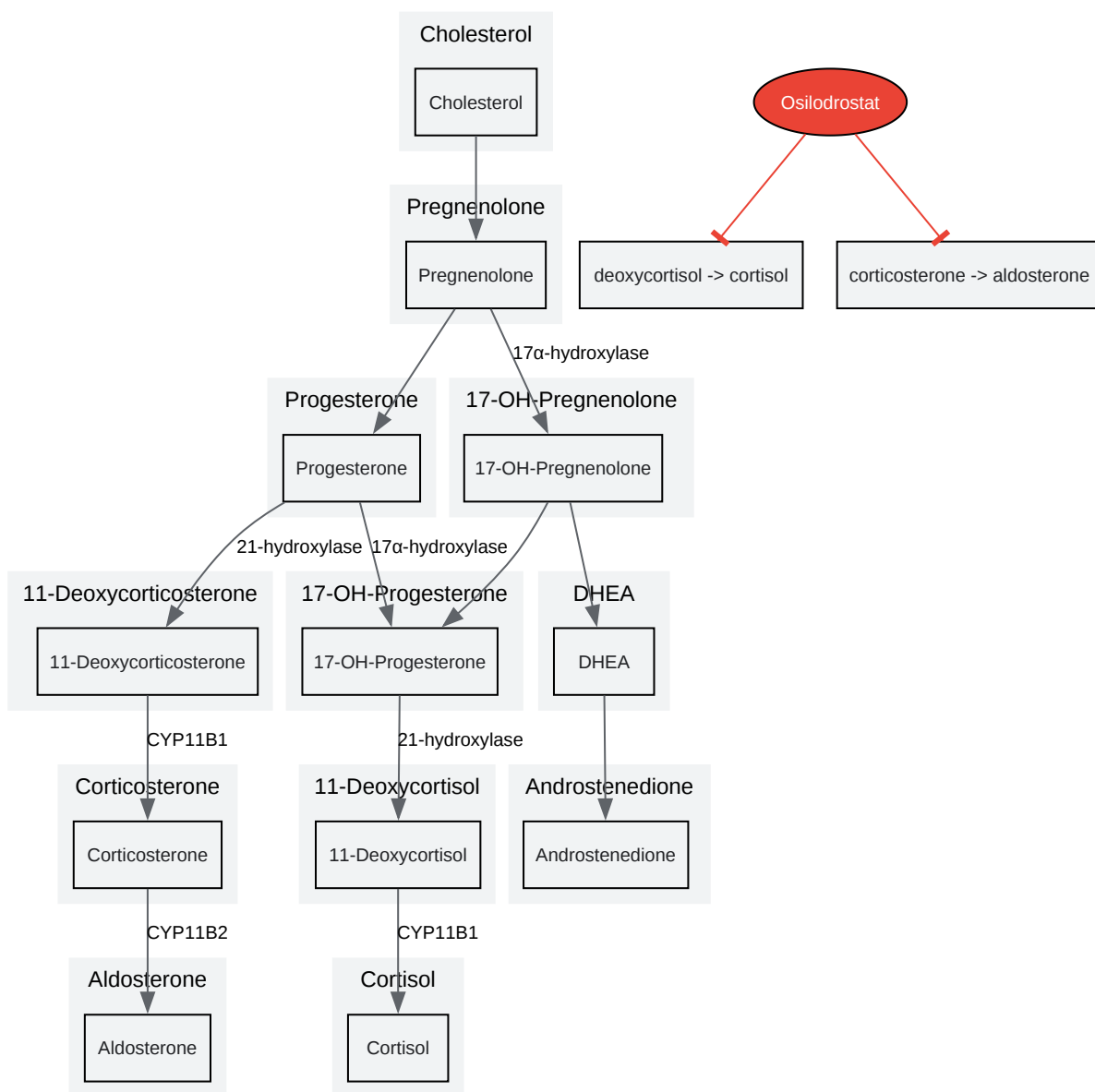
- **Weighing:** Accurately weigh the desired amount of **Osilodrostat Phosphate** powder using an analytical balance.
- **Dissolution:** Add sterile, purified water (e.g., Milli-Q or equivalent) to the powder to achieve the desired concentration (e.g., 10 mg/mL).
- **Mixing:** Vortex or gently agitate the solution until the powder is completely dissolved. **Osilodrostat Phosphate** is highly water-soluble, so this should occur readily at room temperature.
- **Sterilization:** Filter the stock solution through a 0.22 μ m sterile filter into a sterile container.
- **Storage:** Store the aqueous stock solution at 4°C for short-term use or in aliquots at -20°C for long-term storage.

Protocol 2: Preparation of a DMSO Stock Solution of Osilodrostat

- **Weighing:** Accurately weigh the desired amount of Osilodrostat powder.
- **Dissolution:** Add anhydrous DMSO to the powder to achieve a high concentration (e.g., 100 mg/mL).

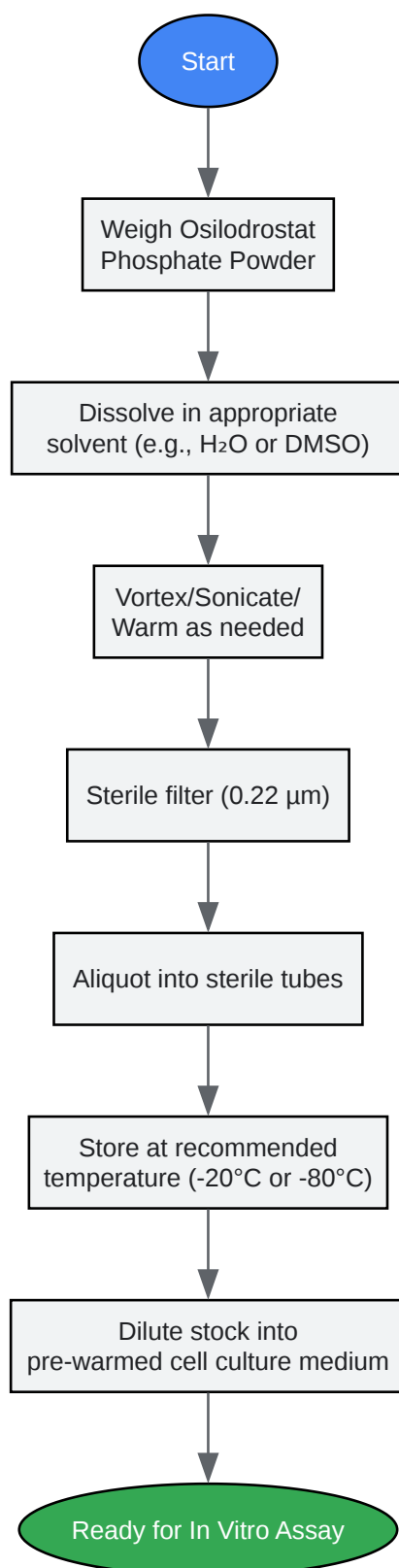
- **Mixing and Heating:** If the compound does not dissolve readily, gently warm the solution to 60°C and sonicate in a water bath until all solid is dissolved.[\[7\]](#)
- **Storage:** Store the DMSO stock solution in small, tightly sealed aliquots at -20°C or -80°C to prevent moisture absorption and degradation.

Visualizations



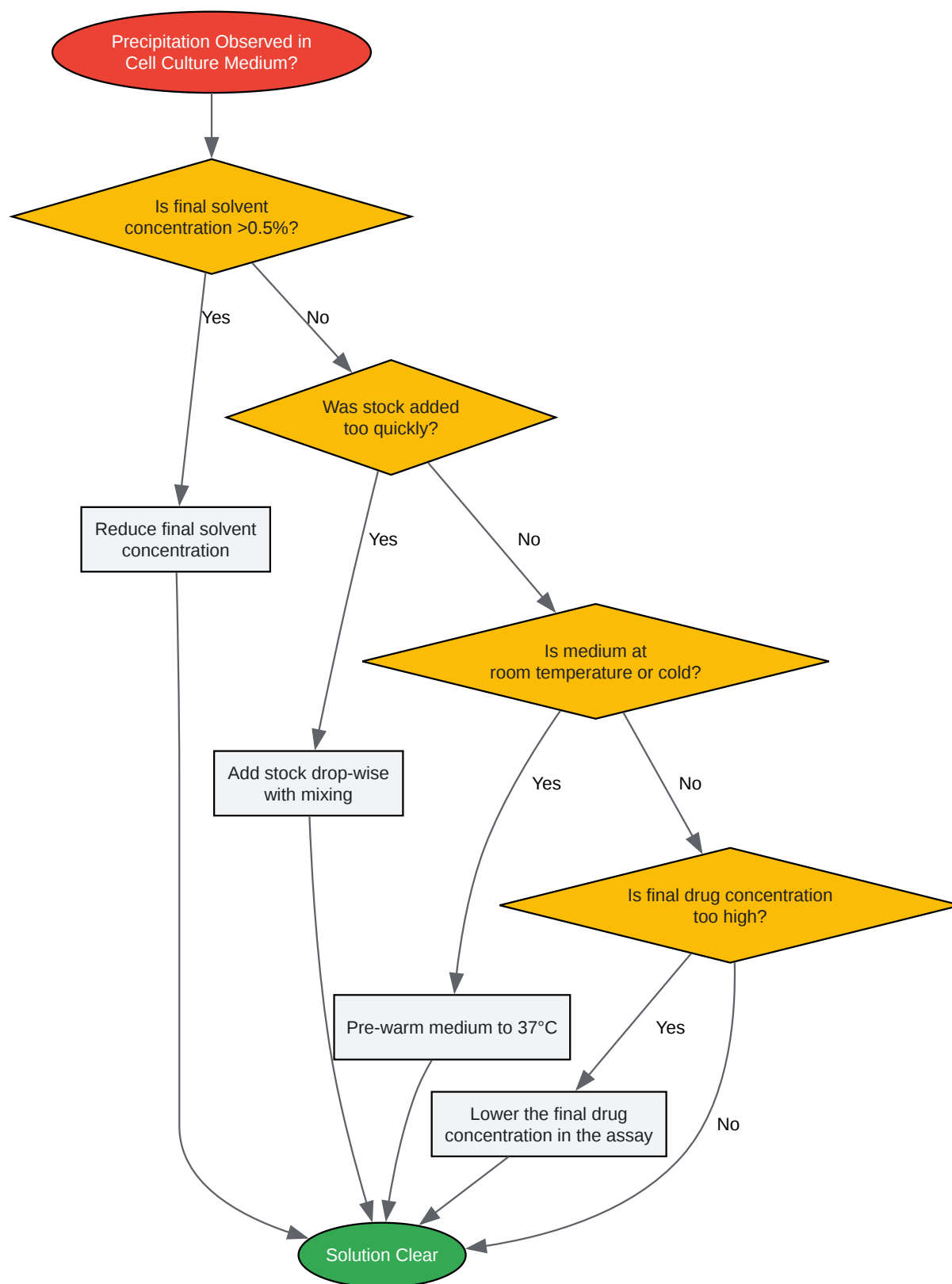
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Caption: Steroidogenesis pathway showing Osilodrostat inhibition.



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Caption: Workflow for preparing **Osilodrostat Phosphate** solutions.



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Caption: Troubleshooting decision tree for solubility issues.

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